

Application Note: Determination of the Empirical Formula of Copper Chloride Hydrate

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Compound of Interest

Compound Name: Copper;hydrate

Cat. No.: B13894138

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Hydrates are inorganic salts that contain a specific number of water molecules integrated into their crystal structure. The determination of the empirical formula of a hydrate is a fundamental analytical chemistry technique that involves quantifying the mole ratios of the constituent elements and the water of hydration. This application note provides a detailed protocol for determining the empirical formula of a copper chloride hydrate, which is of the general form $\text{Cu}_x\text{Cl}_y \cdot z\text{H}_2\text{O}$.^{[1][2]} The methodology involves dehydration by heating to determine the mass of water, followed by a displacement reaction to determine the mass of copper.^{[1][2]} The mass of chlorine is then calculated by difference. This method provides a practical application of the principles of stoichiometry and gravimetric analysis.

Health and Safety Precautions

Copper (II) chloride is harmful if swallowed and can cause severe skin burns and eye damage.^{[3][4]} It is essential to handle the compound with care, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^{[5][6]} All heating procedures should be performed in a well-ventilated area or a fume hood to avoid inhaling any potential fumes.^{[3][4][7]} Handle hot crucibles and other equipment with tongs.^[8]

Experimental Protocol

This experiment is divided into two main parts: the dehydration of the hydrate to determine the water content and the determination of the mass of copper through a single displacement reaction.

Part A: Dehydration of Copper Chloride Hydrate

The first step is to heat a known mass of the copper chloride hydrate to drive off the water of crystallization.[1] The mass difference before and after heating corresponds to the mass of water lost.[2]

Materials:

- Copper chloride hydrate sample
- Porcelain crucible and lid
- Bunsen burner
- Ring stand, ring clamp, and clay triangle
- Analytical balance (accurate to 0.001 g)
- Tongs
- Spatula

Procedure:

- Clean and dry a porcelain crucible and its lid. Heat them gently with a Bunsen burner for about 5 minutes to ensure all moisture is removed. Allow them to cool to room temperature.
- Measure and record the mass of the empty, cool crucible and lid to the nearest 0.001 g.
- Add approximately 1.0 g of the copper chloride hydrate crystals to the crucible. Record the combined mass of the crucible, lid, and hydrate sample.[1]
- Place the crucible with the sample on a clay triangle supported by a ring clamp on a ring stand.

- Gently heat the crucible with the Bunsen burner. Initially, move the flame back and forth to avoid spattering. A color change from blue-green to brown should be observed as the water is driven off.[2][9]
- Heat more strongly for an additional 5-10 minutes to ensure all water has been removed.
- Turn off the Bunsen burner and allow the crucible to cool completely to room temperature.
- Once cooled, measure and record the mass of the crucible, lid, and the anhydrous copper chloride.[10]
- To ensure complete dehydration, reheat the crucible for another 2 minutes, cool, and reweigh. Repeat this process until two consecutive mass readings are within a constant range (e.g., ± 0.005 g).

Part B: Determination of Copper Mass

In this part, the anhydrous copper chloride is dissolved in water, and a more reactive metal, such as aluminum or zinc, is added to displace the copper from the solution.[2]

Materials:

- Anhydrous copper chloride from Part A
- Distilled water
- 50-mL beaker
- Aluminum wire (approx. 20 cm) or granular zinc (0.5-0.8 g)[1]
- Glass stirring rod
- Wash bottle with distilled water
- Filter funnel and filter paper
- Watch glass

- Drying oven or heat lamp

Procedure:

- Transfer the anhydrous copper chloride from the crucible into a 50-mL beaker. Rinse the crucible with two small portions (about 5 mL each) of distilled water and add the rinsings to the beaker to ensure all the salt is transferred.[1]
- Swirl the beaker to dissolve the anhydrous salt completely. The solution should turn a blue-green color.[1]
- Obtain a piece of aluminum wire, coil it loosely, and place it into the copper chloride solution. [1] Alternatively, add a pre-weighed amount of zinc metal.
- Stir the solution periodically with a glass rod. The reaction will proceed, indicated by the formation of solid copper and the fading of the blue/green color of the solution. Continue until the solution is colorless, indicating all the copper ions have been reduced to copper metal.
- Carefully decant the supernatant liquid.
- Wash the solid copper in the beaker with about 10 mL of distilled water. Stir, allow the copper to settle, and decant the wash water. Repeat this washing step.
- Measure and record the mass of a clean, dry piece of filter paper and a watch glass.
- Quantitatively transfer the copper onto the pre-weighed filter paper in a funnel. Use a wash bottle to ensure all copper is transferred.
- Wash the collected copper on the filter paper with a small amount of distilled water.
- Carefully remove the filter paper with the copper, place it on the pre-weighed watch glass, and dry it under a heat lamp or in a drying oven until the copper is completely dry.[1][9]
- Allow the watch glass, filter paper, and copper to cool to room temperature.
- Measure and record the combined mass of the watch glass, filter paper, and the dry copper. [11]

Data Presentation

The following tables should be used to record all measurements.

Table 1: Mass of Water in Hydrate

Measurement	Mass (g)
Mass of empty crucible and lid	
Mass of crucible, lid, and copper chloride hydrate	
Mass of copper chloride hydrate	
Mass of crucible, lid, and anhydrous copper chloride (after 1st heating)	
Mass of crucible, lid, and anhydrous copper chloride (after 2nd heating)	
Mass of anhydrous copper chloride	

| Mass of water lost | |

Table 2: Mass of Copper and Chlorine

Measurement	Mass (g)
Mass of watch glass and filter paper	
Mass of watch glass, filter paper, and dry copper	
Mass of dry copper	

| Mass of chlorine (by difference) | |

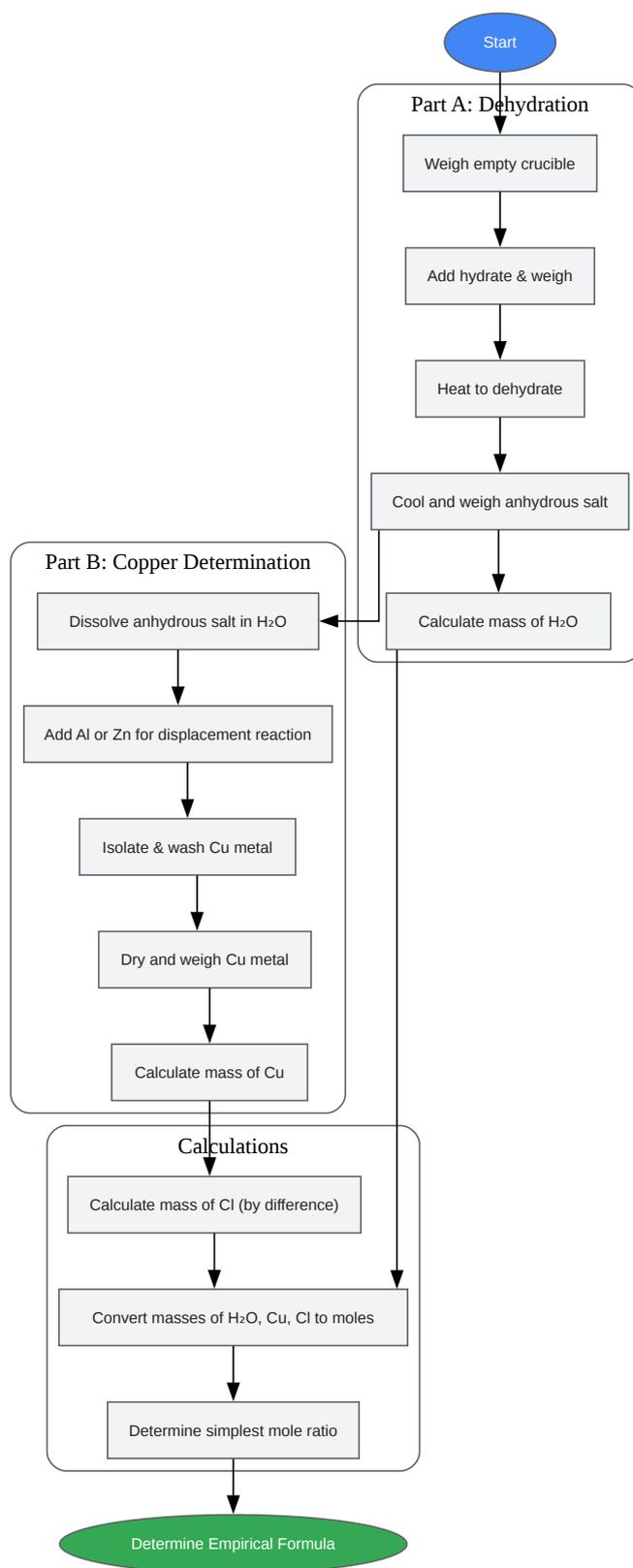
Calculations

- Mass of Components:

- Mass of water: Subtract the mass of the anhydrous copper chloride from the initial mass of the copper chloride hydrate.
- Mass of copper: Subtract the mass of the watch glass and filter paper from the final mass after drying.
- Mass of chlorine: Subtract the mass of copper from the mass of the anhydrous copper chloride.
- Moles of Components:
 - Moles of H₂O: Mass of water / Molar mass of H₂O (18.015 g/mol)
 - Moles of Cu: Mass of copper / Molar mass of Cu (63.546 g/mol)
 - Moles of Cl: Mass of chlorine / Molar mass of Cl (35.45 g/mol)
- Mole Ratios:
 - Divide the moles of each component (Cu, Cl, H₂O) by the smallest of the three values to obtain the simplest whole-number ratio.[\[12\]](#)
- Empirical Formula:
 - Write the empirical formula as Cu_xCl_y·zH₂O, where x, y, and z are the whole-number ratios determined in the previous step. The empirical formula for copper(II) chloride dihydrate is CuCl₂·2H₂O.[\[9\]](#)[\[13\]](#)

Visualization of Experimental Workflow

The logical flow of the experimental procedure can be visualized as follows:



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Caption: Workflow for determining the empirical formula of copper chloride hydrate.

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